

# An In-depth Technical Guide to Ebenifoline E-II (C<sub>48</sub>H<sub>51</sub>NO<sub>18</sub>)

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## Compound of Interest

Compound Name: Ebenifoline E-II

Cat. No.: B14864393

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific literature does not currently provide specific data on the biological activity, associated signaling pathways, or detailed experimental protocols for the biological evaluation of **Ebenifoline E-II**. The following guide presents the known physicochemical properties of **Ebenifoline E-II** and contextualizes its potential biological relevance based on studies of closely related sesquiterpene pyridine alkaloids.

## Introduction to Ebenifoline E-II

**Ebenifoline E-II** is a complex natural product with the molecular formula C<sub>48</sub>H<sub>51</sub>NO<sub>18</sub>. It belongs to the class of sesquiterpene pyridine alkaloids, which are characterized by a sesquiterpenoid core linked to a substituted pyridine ring, often forming a macrocyclic structure. **Ebenifoline E-II** was first isolated from *Maytenus ebenifolia*, a plant species belonging to the Celastraceae family. This family of plants is a rich source of structurally diverse and biologically active compounds.

## Physicochemical Properties

The initial characterization of **Ebenifoline E-II** was reported as part of a broader study on novel alkaloids from *Maytenus ebenifolia*. The following table summarizes its known physicochemical data.

Property	Value
Molecular Formula	C48H51NO18
Appearance	Amorphous Solid
Molecular Weight	929.3086 (as determined by HR-FAB-MS)

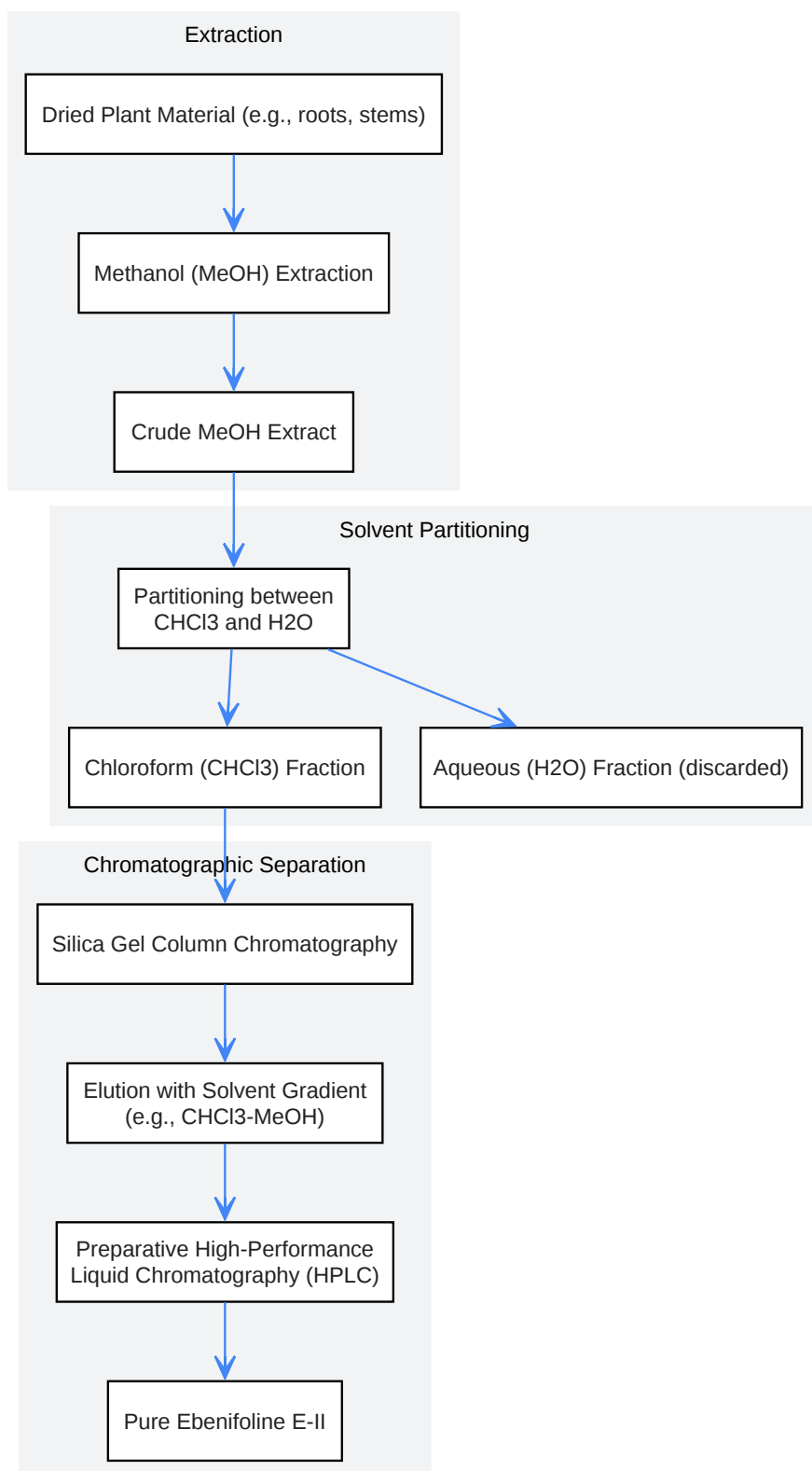
Data sourced from the primary isolation and structural elucidation study.

## Experimental Protocols

While specific experimental protocols for the biological evaluation of **Ebenifoline E-II** are not available, this section details a general methodology for the isolation and purification of sesquiterpene pyridine alkaloids from Maytenus species, as described in the relevant literature.

### General Isolation and Purification Workflow

The isolation of **Ebenifoline E-II** and related alkaloids typically involves a multi-step extraction and chromatographic process. The following diagram illustrates a representative workflow.



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